

# 1-Chloro-3-phenylpropane chemical structure and IUPAC nomenclature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloro-3-phenylpropane

Cat. No.: B093460

[Get Quote](#)

## An In-depth Technical Guide to 1-Chloro-3-phenylpropane

This guide provides a comprehensive overview of **1-chloro-3-phenylpropane**, including its chemical structure, IUPAC nomenclature, physicochemical properties, and a representative synthetic protocol. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Structure and IUPAC Nomenclature

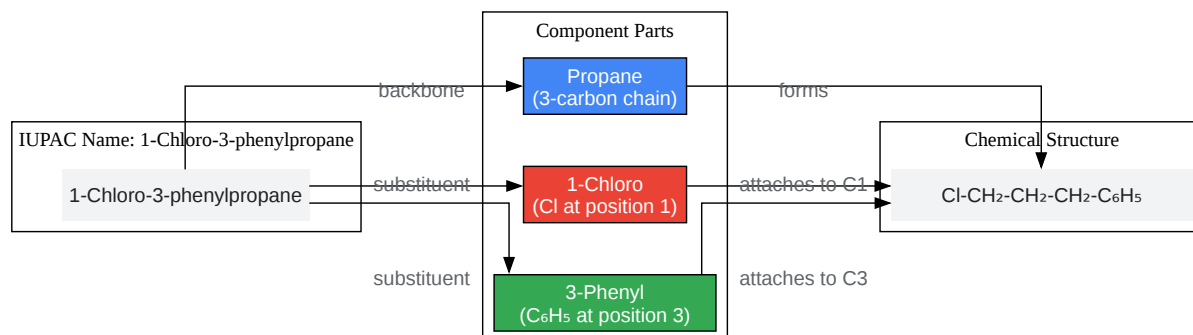
**1-Chloro-3-phenylpropane** is an organic compound featuring a propane chain substituted with a chlorine atom at one end and a phenyl group at the other.<sup>[1]</sup> The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **1-chloro-3-phenylpropane**.

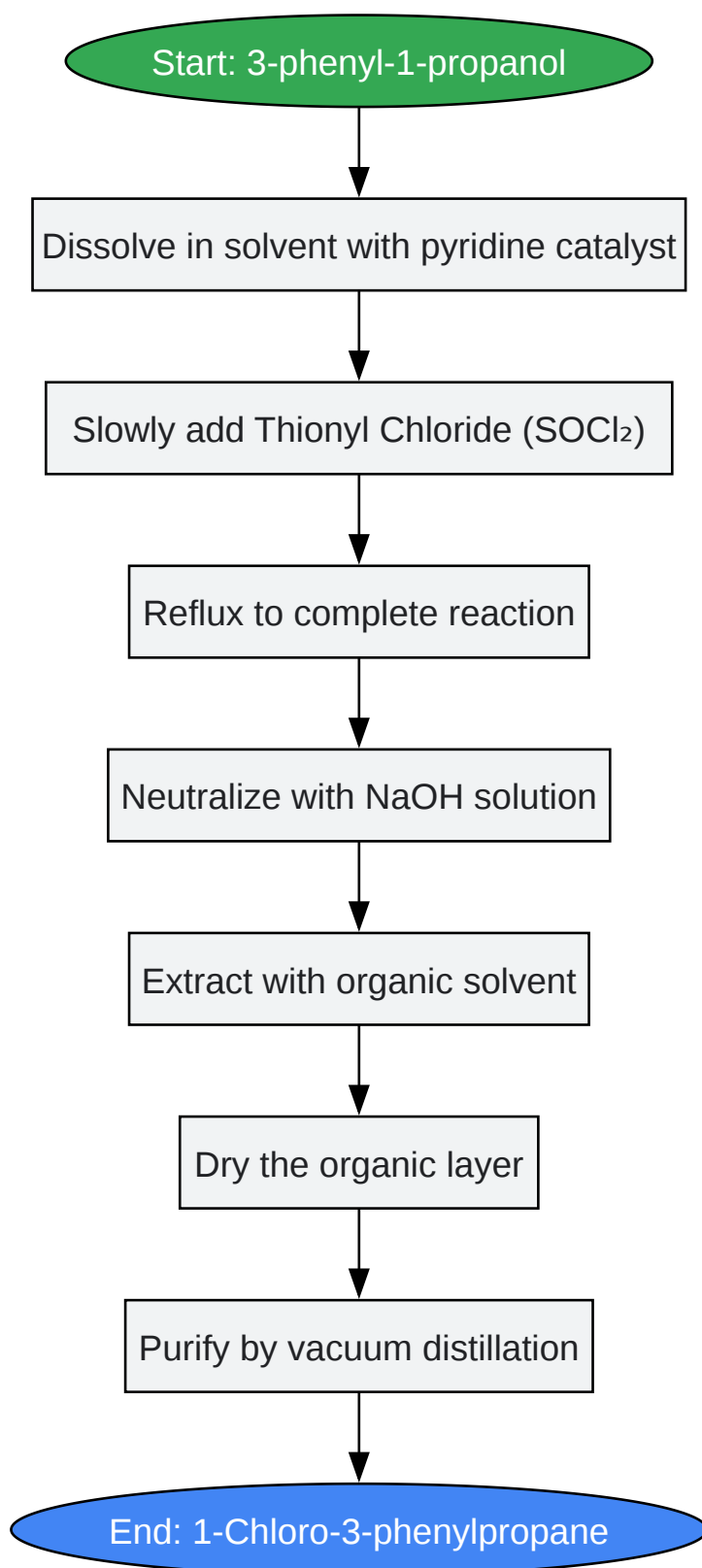
The nomenclature can be broken down as follows:

- Propane: Indicates a three-carbon alkane backbone.<sup>[1]</sup>
- 1-Chloro: A chlorine atom is attached to the first carbon of the propane chain.<sup>[1]</sup>
- 3-Phenyl: A phenyl group (a benzene ring) is attached to the third carbon of the propane chain.<sup>[1]</sup>

Common synonyms for this compound include (3-chloropropyl)benzene, 3-phenylpropyl chloride, and hydrocinnamyl chloride.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The logical relationship between the IUPAC name and the chemical structure is visualized in the diagram below.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. brainly.in [brainly.in]
- 2. spectrabase.com [spectrabase.com]
- 3. 1-chloro-3-phenylpropane [stenutz.eu]
- 4. 1-Chloro-3-phenylpropane (99%) - Amerigo Scientific [amerigoscientific.com]
- 5. 1-氯-3-苯基丙烷 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. chembk.com [chembk.com]
- To cite this document: BenchChem. [1-Chloro-3-phenylpropane chemical structure and IUPAC nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b093460#1-chloro-3-phenylpropane-chemical-structure-and-iupac-nomenclature\]](https://www.benchchem.com/product/b093460#1-chloro-3-phenylpropane-chemical-structure-and-iupac-nomenclature)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)